

EC144 solubility in DMSO and ethanol for experiments

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Compound of Interest

Compound Name: EC144

Cat. No.: B1671070

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EC144 Technical Support Center

Welcome to the technical support center for **EC144**. This guide provides essential information for researchers, scientists, and drug development professionals on the solubility, handling, and experimental use of **EC144**, a potent and selective inhibitor of Heat Shock Protein 90 (Hsp90).

Frequently Asked Questions (FAQs)

Q1: What is **EC144**?

A1: **EC144** is a second-generation, high-affinity, and selective inhibitor of Hsp90 with a K_i of 0.2 nM and an IC_{50} of 1.1 nM.^[1] Its chemical name is 5-[2-Amino-4-chloro-7-[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]-7H-pyrrolo[2,3-d]pyrimidin-5-yl]-2-methyl-4-pentyn-2-ol.^{[1][2][3]} It has been shown to be effective in blocking tumor growth and inducing partial tumor regression in preclinical models.^{[1][3][4]}

Q2: What are the recommended solvents for dissolving **EC144**?

A2: **EC144** is soluble in both DMSO and ethanol. For stock solutions, DMSO is the preferred solvent due to the higher achievable concentration.

Q3: What is the maximum concentration for stock solutions of **EC144** in DMSO and ethanol?

A3: **EC144** is soluble up to 100 mM in DMSO and up to 5 mM in ethanol.^[1]

Q4: How should I store **EC144** powder and stock solutions?

A4: The powdered form of **EC144** should be stored at -20°C.^[1] Stock solutions in DMSO can be stored at -20°C for up to six months or at 4°C for up to two weeks.

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation in stock solution	The concentration of EC144 exceeds its solubility limit in the chosen solvent.	- Gently warm the solution to 37°C to aid dissolution.- If precipitation persists, dilute the stock solution to a lower concentration.- Ensure the correct solvent is being used (DMSO for higher concentrations).
Precipitation when diluting stock solution in aqueous media	EC144 has lower solubility in aqueous solutions. The final concentration of the organic solvent (DMSO or ethanol) may be too low to maintain solubility.	- Increase the final percentage of the organic solvent in your working solution, being mindful of potential solvent toxicity to your cells.- Prepare an intermediate dilution in a solvent mixture with a higher percentage of organic solvent before the final dilution in aqueous media.- Vortex or sonicate the solution briefly after dilution.
Inconsistent experimental results	- Degradation of EC144 in stock solution due to improper storage.- Inaccurate pipetting when preparing dilutions.- The final concentration of the solvent is affecting the biological system.	- Prepare fresh stock solutions regularly and store them properly.- Calibrate your pipettes and use proper pipetting techniques.- Include a vehicle control (the same concentration of solvent without EC144) in your experiments to account for solvent effects.
Low potency or lack of expected biological effect	- The concentration of EC144 used is too low.- The specific cell line or model system is not sensitive to Hsp90 inhibition.	- Perform a dose-response experiment to determine the optimal concentration of EC144 for your system.-

Confirm the expression and dependence of your target proteins on Hsp90 in your model system.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **EC144**.

Property	Value	Reference
Molecular Weight	413.9 g/mol	[1]
Chemical Formula	C ₂₁ H ₂₄ ClN ₅ O ₂	[1]
CAS Number	911397-80-3	[1]
Solubility in DMSO	Up to 100 mM	[1]
Solubility in Ethanol	Up to 5 mM	[1]
Purity	≥98%	[1]
Storage	-20°C	[1]

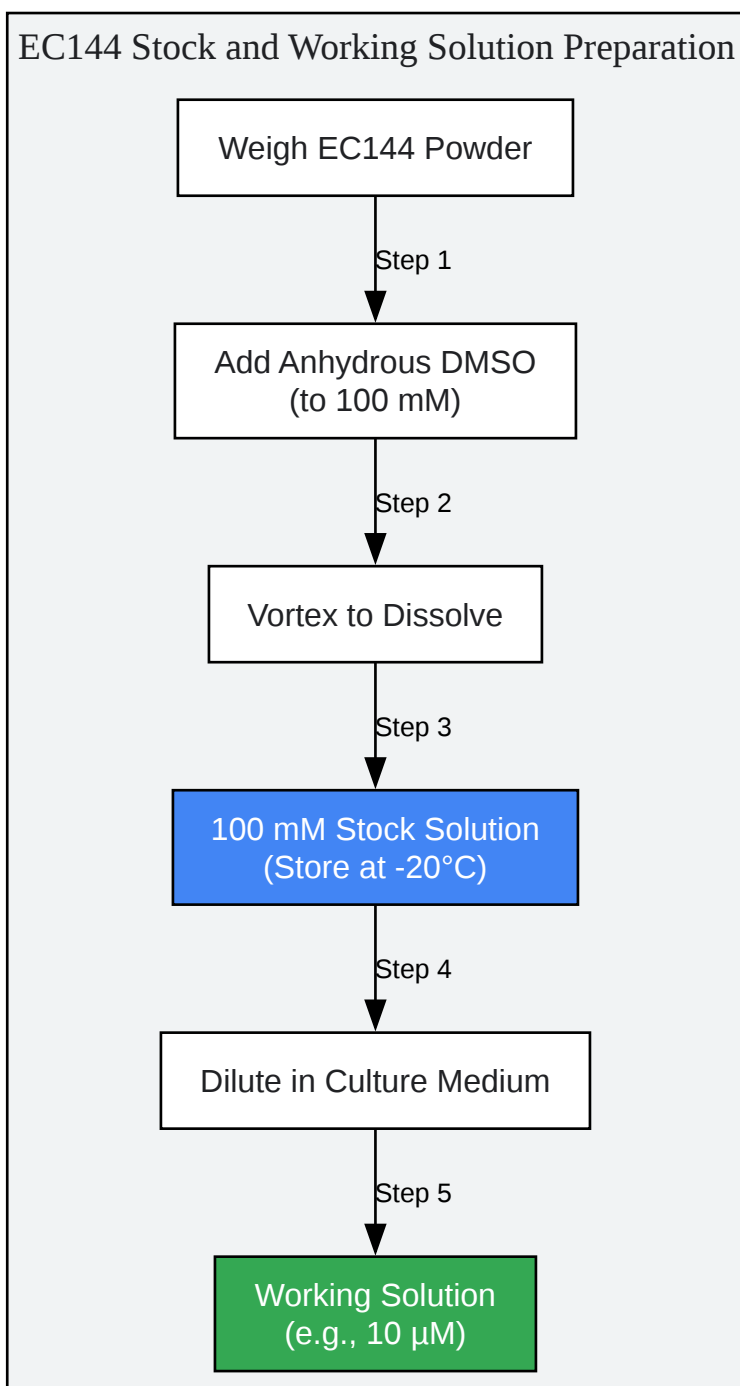
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **EC144** in DMSO:

- Materials: **EC144** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Calculation:
 - Molecular Weight of **EC144** = 413.9 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass = 10 mmol/L * 1 L/1000 mL * 413.9 g/mol * 1 mL = 0.004139 g = 4.139 mg
- Procedure:

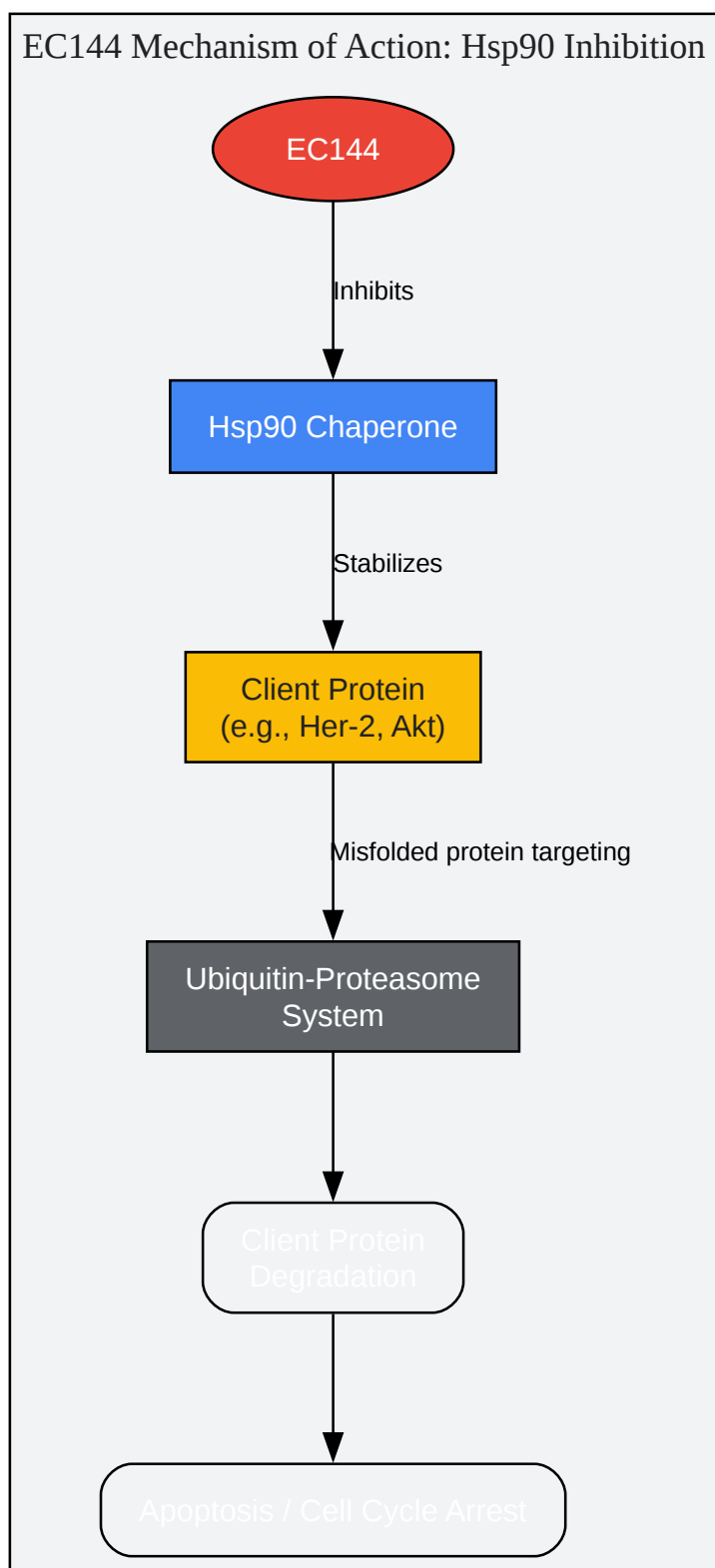
1. Weigh out 4.139 mg of **EC144** powder and place it in a sterile microcentrifuge tube.
2. Add 1 mL of anhydrous DMSO to the tube.
3. Vortex the solution until the **EC144** is completely dissolved. Gentle warming to 37°C may be necessary.
4. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
5. Store the aliquots at -20°C.

Visualizations



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Caption: Experimental workflow for preparing **EC144** solutions.



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Caption: Signaling pathway of **EC144** via Hsp90 inhibition.

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